

An In-depth Technical Guide on Bis(mesitylene)chromium (C₁₈H₂₄Cr)

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Compound of Interest

Compound Name: *Dicumene chromium*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Bis(mesitylene)chromium, with the molecular formula C₁₈H₂₄Cr, is an organometallic sandwich compound wherein a central chromium atom is bonded to two mesitylene (1,3,5-trimethylbenzene) ligands. This symmetrical, 18-electron complex is a member of the bis(arene)chromium family, which has played a pivotal role in the development of organometallic chemistry. This technical guide provides a comprehensive overview of the synthesis, characterization, and experimental protocols related to bis(mesitylene)chromium, tailored for researchers and professionals in chemistry and drug development.

Synthesis and Structure

The synthesis of bis(mesitylene)chromium typically involves the reductive complexation of a chromium salt with mesitylene. A common method is the Fischer-Hafner synthesis, which involves the reaction of chromium(III) chloride with mesitylene in the presence of a reducing agent like aluminum powder and a Lewis acid catalyst such as aluminum chloride. The initial product is the bis(mesitylene)chromium(I) cation, which is then reduced to the neutral bis(mesitylene)chromium(0) complex. Isomerically pure bis(mesitylene)chromium can be obtained by carefully controlling the reaction conditions to avoid Friedel-Crafts isomerization.^[1]

The molecular structure of bis(mesitylene)chromium features a central chromium atom sandwiched between two parallel mesitylene rings. The chromium atom is equidistant from all

six carbon atoms of each ring, forming a highly symmetric structure.

Quantitative Data

A comprehensive summary of the available quantitative data for bis(mesitylene)chromium is presented below.

Property	Value	Reference
Molecular Formula	C ₁₈ H ₂₄ Cr	N/A
Molecular Weight	292.38 g/mol	N/A

Note: Specific experimental data such as NMR chemical shifts, IR absorption bands, mass spectrometry fragmentation, and detailed crystal structure parameters for bis(mesitylene)chromium are not readily available in the public domain. The following sections on characterization provide general expectations based on related compounds.

Experimental Protocols

Detailed methodologies for the synthesis and characterization of bis(mesitylene)chromium are provided below. These protocols are based on established procedures for analogous bis(arene)chromium complexes and general organometallic chemistry techniques.

Synthesis of Bis(mesitylene)chromium

Materials:

- Anhydrous Chromium(III) chloride (CrCl₃)
- Aluminum powder
- Anhydrous Aluminum chloride (AlCl₃)
- Mesitylene (1,3,5-trimethylbenzene), freshly distilled
- Sodium dithionite (Na₂S₂O₄)

- Sodium hydroxide (NaOH)
- Anhydrous diethyl ether
- Degassed water
- Schlenk line and glassware
- Inert atmosphere (Argon or Nitrogen)

Procedure:

- Preparation of the Bis(mesitylene)chromium(I) Cation:
 - In a flame-dried Schlenk flask under an inert atmosphere, combine anhydrous CrCl_3 , aluminum powder, and anhydrous AlCl_3 .
 - Add freshly distilled mesitylene to the flask via a cannula.
 - Heat the reaction mixture with vigorous stirring. The reaction to form the bis(mesitylene)chromium cation is reported to be high-yielding at 65°C over a few hours.
[\[1\]](#)
 - Monitor the reaction progress. Upon completion, cool the mixture to room temperature.
- Reduction to Bis(mesitylene)chromium(0):
 - Carefully hydrolyze the reaction mixture by the slow addition of degassed water under an inert atmosphere.
 - Prepare a solution of sodium dithionite in aqueous sodium hydroxide.
 - Add the reducing solution to the hydrolyzed reaction mixture to reduce the $[\text{Cr}(\text{C}_{18}\text{H}_{24})]^+$ cation to neutral $\text{Cr}(\text{C}_{18}\text{H}_{24})$.
 - The neutral product will precipitate from the aqueous solution.
- Isolation and Purification:

- Extract the neutral bis(mesitylene)chromium into a suitable organic solvent like diethyl ether.
- Wash the organic layer with degassed water to remove any remaining salts.
- Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4).
- Remove the solvent under vacuum to yield the solid bis(mesitylene)chromium.
- The product can be further purified by sublimation or recrystallization from a suitable solvent under an inert atmosphere.



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Synthesis workflow for bis(mesitylene)chromium.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation:

- Due to the air-sensitivity of many organometallic compounds, samples should be prepared in a glovebox or under an inert atmosphere.
- Dissolve 5-25 mg of the compound in approximately 0.6-0.7 mL of a deuterated solvent (e.g., benzene- d_6 , toluene- d_8 , or THF- d_8).^[2]
- Filter the solution through a pipette with a glass wool plug to remove any particulate matter.^[3]
- Transfer the filtered solution to a clean, dry NMR tube and cap it.

Data Acquisition:

- Acquire ^1H and ^{13}C NMR spectra on a spectrometer operating at an appropriate frequency.

- Reference the spectra to the residual solvent peak or an internal standard (e.g., tetramethylsilane).

Expected Spectral Features:

- ^1H NMR: Due to the high symmetry of the molecule, a singlet for the aromatic protons and a singlet for the methyl protons are expected. The coordination to chromium will cause a significant upfield shift of these resonances compared to free mesitylene.
- ^{13}C NMR: Three signals are expected: one for the methyl carbons, one for the aromatic carbons bearing the methyl groups, and one for the unsubstituted aromatic carbons. These signals will also be shifted upon coordination to the chromium center.

Infrared (IR) Spectroscopy

Sample Preparation:

- Nujol Mull: For solid samples, grind a small amount of the compound with a few drops of Nujol (mineral oil) to form a paste. Sandwich the paste between two KBr or NaCl plates.[\[4\]](#)
- Solution: For solution-state IR, dissolve the compound in a suitable IR-transparent solvent (e.g., cyclohexane, CCl_4) in a sealed liquid cell. This must be done under an inert atmosphere.

Data Acquisition:

- Record the spectrum over the range of $4000\text{--}400\text{ cm}^{-1}$.
- A background spectrum of the solvent or Nujol should be recorded and subtracted from the sample spectrum.

Expected Spectral Features:

- Characteristic C-H stretching vibrations of the aromatic ring and methyl groups.
- C=C stretching vibrations of the aromatic rings.
- Metal-ligand vibrations at lower frequencies.

Mass Spectrometry (MS)

Sample Preparation:

- For air-sensitive compounds, the sample should be introduced into the mass spectrometer under an inert atmosphere if possible.
- Direct insertion probe (DIP) with electron ionization (EI) is a common method for volatile, stable organometallic compounds.

Data Acquisition:

- Obtain the mass spectrum using an appropriate ionization technique (e.g., EI, ESI).
- EI is often performed at 70 eV.

Expected Fragmentation Pattern:

- The molecular ion peak $[M]^+$ should be observable.
- The primary fragmentation pathway for bis(arene)chromium complexes is the successive loss of the arene ligands. Therefore, a prominent peak corresponding to $[M - \text{mesitylene}]^+$ is expected, followed by a peak for $[Cr]^+$.



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Expected fragmentation pathway of bis(mesitylene)chromium.

X-ray Crystallography

Crystal Growth:

- Grow single crystals suitable for X-ray diffraction by slow evaporation of a saturated solution, slow cooling of a hot, saturated solution, or vapor diffusion of a non-solvent into a solution of the compound. All methods should be performed under an inert atmosphere.

Data Collection and Structure Solution:

- Mount a suitable single crystal on a goniometer head.
- Collect diffraction data using a single-crystal X-ray diffractometer, typically with Mo K α radiation.
- Solve and refine the crystal structure using appropriate software packages.

Expected Structural Features:

- The crystal structure would confirm the sandwich-type arrangement of the two mesitylene ligands around the central chromium atom.
- Precise bond lengths and angles, including Cr-C and C-C bond distances, would be determined.

Signaling Pathways and Biological Applications

Currently, there is no publicly available information to suggest that bis(mesitylene)chromium is directly involved in any specific biological signaling pathways or has been investigated for drug development purposes. The primary interest in this and related bis(arene)chromium compounds has been in the fields of organometallic chemistry, catalysis, and materials science.

Conclusion

Bis(mesitylene)chromium is a classic example of an organometallic sandwich compound with a rich history in the development of the field. While specific quantitative characterization data is not widely disseminated, the experimental protocols for its synthesis and analysis are well-established based on analogous compounds. This guide provides a foundational framework for researchers and professionals to approach the study of bis(mesitylene)chromium, from its preparation to its detailed structural and spectroscopic characterization. Further research is needed to explore any potential biological activities or applications in drug development.

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